

# Application Notes and Protocols: Barium Phenolsulfonate in Flame Retardant Materials

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## Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

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This document provides a detailed overview of the potential application of **Barium Phenolsulfonate** as a flame retardant in various materials. While direct and extensive research on **Barium Phenolsulfonate** for this specific application is emerging, this note synthesizes information from related compounds and established flame retardancy principles to guide further investigation. The protocols outlined below are standard methods in the field for evaluating the efficacy of flame retardant additives.

## Introduction and Putative Mechanism of Action

**Barium phenolsulfonate** is a salt containing a barium cation and a phenolsulfonate anion. The interest in such compounds for flame retardancy stems from the known efficacy of both sulfonate salts and barium-containing compounds in reducing the flammability of polymeric materials.

Putative Flame Retardant Mechanisms:

- **Condensed Phase Mechanism:** It is hypothesized that during combustion, **Barium Phenolsulfonate** will decompose to form a thermally stable char layer on the material's surface. The presence of barium is known to promote char formation.<sup>[1][2]</sup> This char layer acts as a physical barrier, insulating the underlying polymer from the heat of the flame and restricting the flow of flammable volatile degradation products to the combustion zone. The sulfonate group can also contribute to charring.

- **Gas Phase Mechanism:** The decomposition of the sulfonate group may release non-flammable gases such as sulfur dioxide (SO<sub>2</sub>). These gases can dilute the flammable volatiles and oxygen in the gas phase, thereby inhibiting the combustion process.

## Potential Applications in Polymeric Materials

Based on the applications of other sulfonate-based and metal-containing flame retardants, **Barium Phenolsulfonate** could be investigated for use in a variety of polymers, including:

- **Polycarbonates (PC):** Sulfonate salts are known to be effective flame retardants for polycarbonates, often at very low loadings.[\[3\]](#)[\[4\]](#)
- **Acrylonitrile Butadiene Styrene (ABS):** ABS is a flammable polymer that often requires the addition of flame retardants.[\[5\]](#)[\[6\]](#)[\[7\]](#)
- **Polyesters (e.g., PET, PBT):** Various flame retardants are employed in polyesters to meet flammability standards.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Textiles:** The application of metal ions chelated with sulfonic acid groups has been shown to impart flame retardancy to cotton fabrics.[\[1\]](#)

## Experimental Protocols

### Material Preparation: Incorporation of Barium Phenolsulfonate into a Polymer Matrix

This protocol describes a general method for incorporating **Barium Phenolsulfonate** into a thermoplastic polymer via melt compounding.

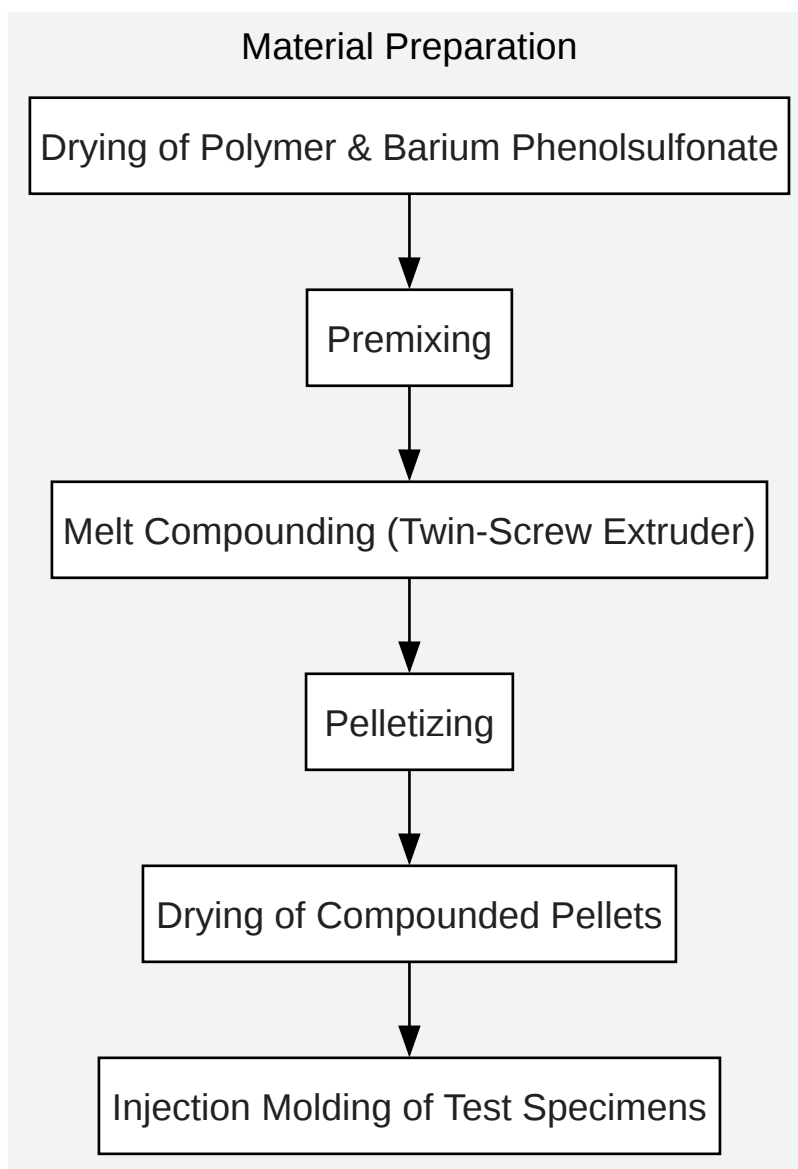
Materials and Equipment:

- Polymer pellets (e.g., PC, ABS, PET)
- **Barium Phenolsulfonate** powder
- Twin-screw extruder
- Injection molding machine

- Drying oven
- Fume hood

Procedure:

- Drying: Dry the polymer pellets and **Barium Phenolsulfonate** powder in a vacuum oven at a temperature appropriate for the specific polymer to remove any moisture.
- Premixing: Physically mix the dried polymer pellets and **Barium Phenolsulfonate** powder at the desired weight percentages.
- Melt Compounding:
  - Set the temperature profile of the twin-screw extruder to the appropriate processing temperature for the polymer.
  - Feed the premixed material into the extruder. The screws will melt, mix, and homogenize the **Barium Phenolsulfonate** within the polymer matrix.
  - Extrude the molten polymer blend through a die to form strands.
- Pelletizing: Cool the polymer strands in a water bath and feed them into a pelletizer to produce compounded pellets.
- Drying: Dry the compounded pellets thoroughly.
- Injection Molding:
  - Set the temperature profile of the injection molding machine.
  - Mold the compounded pellets into test specimens of the required dimensions for various flammability tests (e.g., UL-94, LOI, Cone Calorimetry).



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Caption: Experimental workflow for incorporating **Barium Phenolsulfonate** into a polymer matrix.

## UL-94 Vertical Burn Test

This test measures the self-extinguishing characteristics of a vertically oriented plastic specimen after ignition.[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

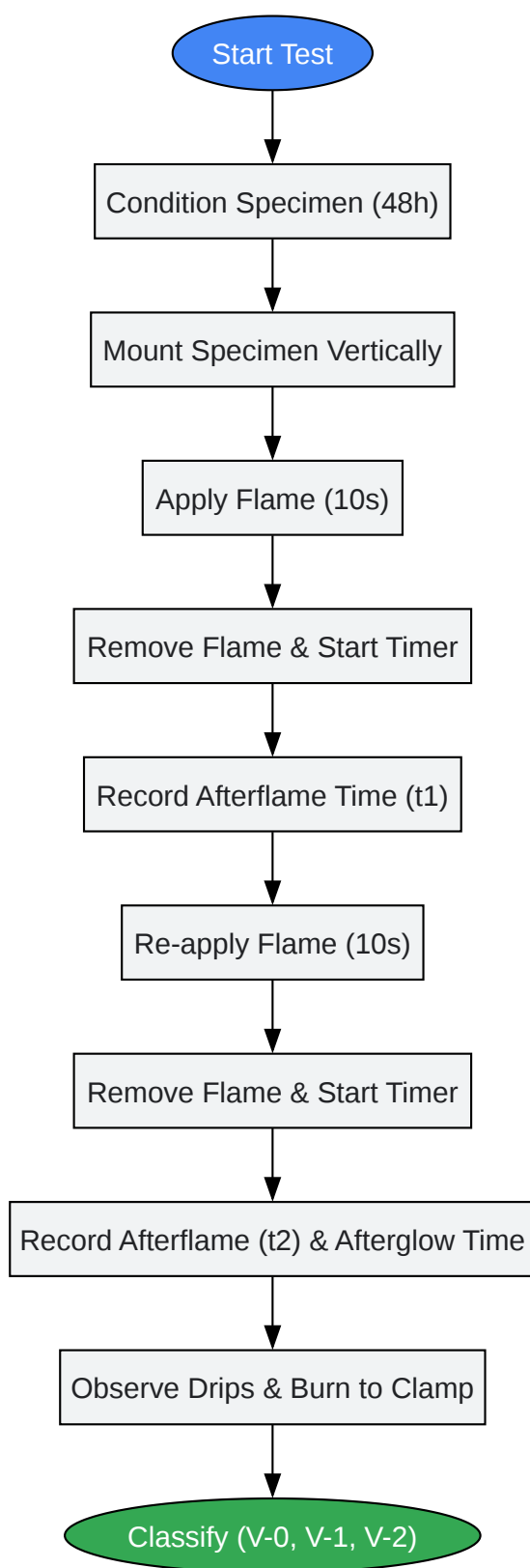
Materials and Equipment:

- UL-94 test chamber
- Bunsen burner with a supply of methane gas
- Timer
- Ruler
- Surgical cotton
- Conditioning chamber

Procedure:

- Specimen Conditioning: Condition the test specimens (typically 125 mm x 13 mm x desired thickness) at  $23 \pm 2$  °C and  $50 \pm 5\%$  relative humidity for at least 48 hours.
- Test Setup:
  - Place a layer of surgical cotton on the base of the test chamber, 10 mm below the specimen.[\[12\]](#)
  - Mount a specimen vertically in the clamp.
  - Adjust the Bunsen burner to produce a 20 mm high blue flame.[\[12\]](#)[\[14\]](#)
- First Flame Application:
  - Apply the flame to the center of the bottom edge of the specimen for 10 seconds.[\[12\]](#)[\[14\]](#)
  - Remove the flame and simultaneously start a timer.
  - Record the afterflame time (t1).
- Second Flame Application:
  - Immediately after the flaming combustion ceases, reapply the flame for another 10 seconds.[\[12\]](#)[\[14\]](#)

- Remove the flame and simultaneously start a timer.
- Record the afterflame time (t<sub>2</sub>) and the afterglow time.
- Observations:
  - Note if the specimen drips flaming particles that ignite the cotton below.[\[11\]](#)[\[15\]](#)
  - Note if the specimen burns up to the holding clamp.
- Repeat: Test a total of five specimens.
- Classification: Classify the material as V-0, V-1, or V-2 based on the criteria in the table below.



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Caption: Workflow for the UL-94 Vertical Burn Test.

## Limiting Oxygen Index (LOI) Test

The LOI test determines the minimum percentage of oxygen in an oxygen/nitrogen mixture that is required to just sustain flaming combustion of a material.[\[16\]](#)[\[17\]](#)[\[18\]](#)

Materials and Equipment:

- LOI apparatus (including a heat-resistant glass column, gas flow meters for oxygen and nitrogen, and a sample holder)
- Ignition source (e.g., a propane torch)
- Timer

Procedure:

- Specimen Preparation: Prepare specimens of the specified dimensions (e.g., for rigid materials: 70-150 mm long,  $10 \pm 0.5$  mm wide, and  $4 \pm 0.5$  mm thick).
- Test Setup:
  - Mount the specimen vertically in the center of the glass column.
  - Set an initial oxygen concentration (e.g., 21%).
  - Adjust the gas flow to the specified rate.
- Ignition: Ignite the top of the specimen with the ignition source.
- Observation:
  - Observe the burning behavior of the specimen.
  - If the specimen burns for more than 180 seconds or burns more than 50 mm down from the top, the oxygen concentration is too high.
  - If the flame extinguishes before these criteria are met, the oxygen concentration is too low.



- Iteration: Adjust the oxygen concentration and repeat the test on a new specimen until the minimum concentration that sustains combustion is determined.[\[16\]](#)
- Calculation: The LOI is calculated as:  $\text{LOI (\%)} = [\text{O}_2] / ([\text{O}_2] + [\text{N}_2]) * 100$

## Cone Calorimetry

Cone calorimetry is a bench-scale test that provides quantitative data on the heat release rate, smoke production, and other combustion characteristics of a material when exposed to a controlled level of radiant heat.[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Materials and Equipment:

- Cone calorimeter
- Specimen holder
- Spark igniter
- Exhaust system with gas analysis

Procedure:

- Specimen Preparation: Prepare square specimens (typically 100 mm x 100 mm) of a specified thickness.
- Calibration: Calibrate the instrument according to the manufacturer's instructions.
- Test Setup:
  - Set the desired heat flux (e.g., 35 kW/m<sup>2</sup> or 50 kW/m<sup>2</sup>).
  - Place the specimen in the holder and position it under the conical heater.
- Test Execution:
  - Start the data acquisition.

- The specimen is exposed to the radiant heat, and a spark igniter is used to ignite the pyrolysis gases.
- The test continues until flaming ceases or for a predetermined duration.
- Data Collection: The instrument continuously measures and records:
  - Time to ignition (TTI)
  - Heat release rate (HRR), including peak heat release rate (pHRR)
  - Total heat released (THR)
  - Mass loss rate (MLR)
  - Smoke production rate (SPR)
  - Effective heat of combustion (EHC)

## Data Presentation

The following tables should be used to summarize the quantitative data obtained from the experimental tests.

Table 1: UL-94 Vertical Burn Test Results

Sample ID	Barium Phenolsulfonate (wt%)	Avg. t1 (s)	Avg. t2 (s)	Avg. Afterglow (s)	Drips Ignite Cotton?	Burn to Clamp?	UL-94 Rating
Control	0						
BPS-1	1						
BPS-2	2						
BPS-5	5						

Table 2: Limiting Oxygen Index (LOI) Results

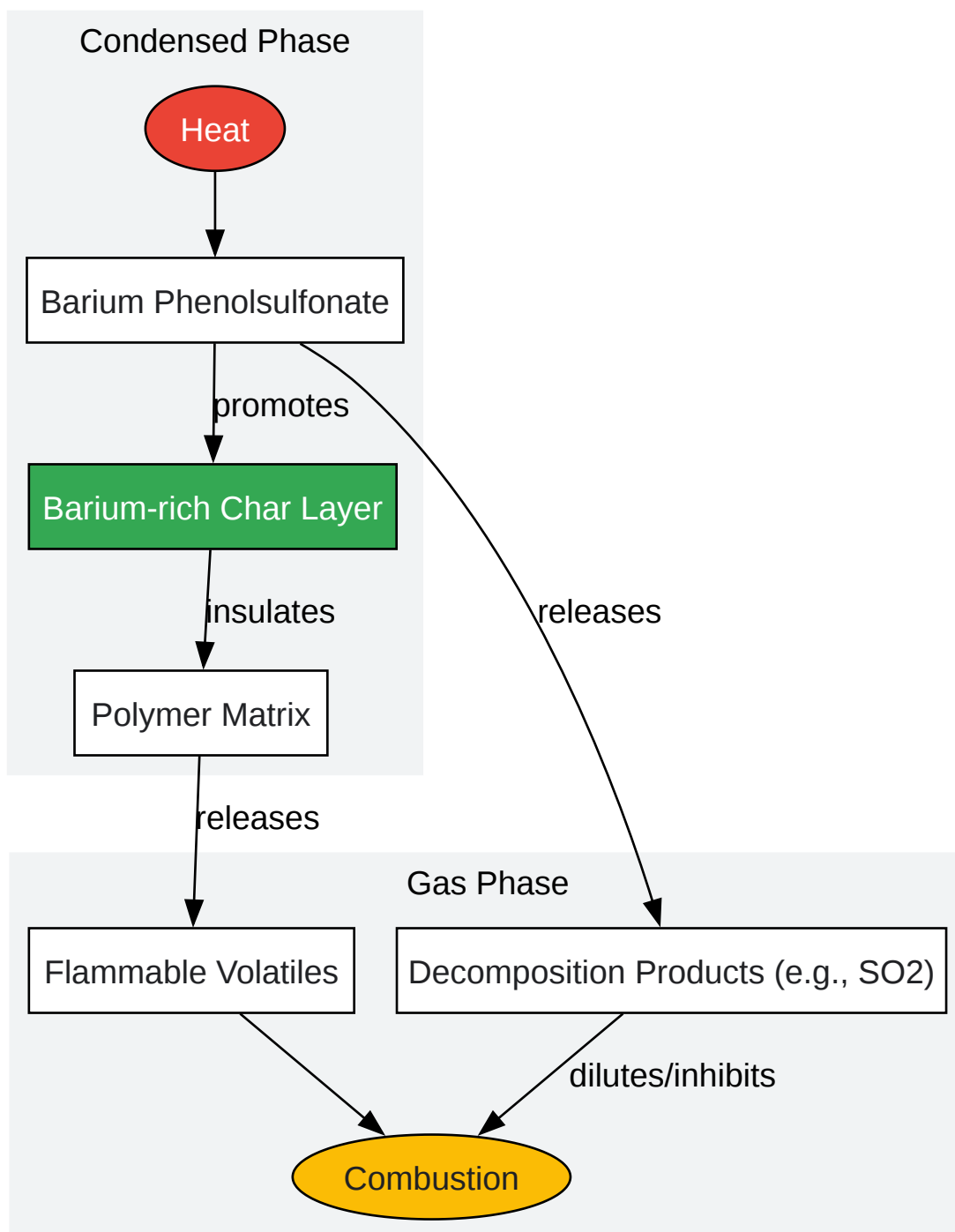
Sample ID	Barium Phenolsulfonate (wt%)	LOI (%)
Control	0	
BPS-1	1	
BPS-2	2	
BPS-5	5	

Table 3: Cone Calorimetry Data (at 35 kW/m<sup>2</sup>)

Sample ID	Barium Phenolsulfonate (wt%)	TTI (s)	pHRR (kW/m <sup>2</sup> )	THR (MJ/m <sup>2</sup> )	Total Smoke Release (m <sup>2</sup> /m <sup>2</sup> )	Char Yield (%)
Control	0					
BPS-1	1					
BPS-2	2					
BPS-5	5					

## Logical Relationships and Signaling Pathways

The following diagram illustrates the hypothetical mechanism of action of **Barium Phenolsulfonate** as a flame retardant.



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Caption: Hypothetical flame retardant mechanism of **Barium Phenolsulfonate**.

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